Thermodynamic Properties of Cyclopropylcarboxylic Acid: A Technical Guide

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Compound of Interest	
Compound Name:	*Cyclopropylcarboxylic acid*
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key thermodynamic properties of **cyclopropylcarboxylic acid** ($C_4H_6O_2$, CAS: 1759-53-1). Understanding these properties is crucial for process design, safety analysis, reaction modeling, and assessing the stability and bioavailability of drug candidates incorporating the cyclopropyl moiety. This document summarizes experimentally determined data, details the methodologies used for these measurements, and illustrates relevant thermodynamic relationships and workflows.

Quantitative Thermodynamic Data

The following tables summarize the critical thermodynamic parameters for **cyclopropylcarboxylic acid**. Data has been compiled from various sources, with primary data originating from the NIST Standard Reference Database and peer-reviewed publications.

Table 1: Enthalpic and Phase Change Properties

Property	Value	Units	Method	Reference
Standard Enthalpy of Combustion (liquid), $\Delta_c H^\circ$liquid	-2035	kJ/mol	Combustion Calorimetry	Bruylants and Stassens, 1921[1]
Standard Enthalpy of Combustion (liquid), $\Delta_c H^\circ$liquid	-2007	kJ/mol	Combustion Calorimetry	Roth and Ostling, 1913[1]
Enthalpy of Vaporization, $\Delta_{vap} H$	58.9 ± 0.3	kJ/mol	Ebulliometric	Steele, Chirico, et al., 2002[1]
	48.8 ± 0.4	kJ/mol	Ebulliometric	Steele, Chirico, et al., 2002[1]
Normal Boiling Point, Tboil	182-184	°C	N/A	Sigma-Aldrich[2]
	455 - 457	K	N/A	Frinton Laboratories Inc., 1986[1]
Melting Point, Tfus	14 - 17	°C	N/A	Sigma-Aldrich[2]

Note: The two cited values for the enthalpy of combustion reflect historical measurements and highlight the importance of considering experimental uncertainties. The derived standard enthalpy of formation in the liquid state ($\Delta_f H^\circ$liquid) is approximately -396 kJ/mol and -424.3 kJ/mol from these values, respectively.[1]

Table 2: Heat Capacity Data (Ideal Gas)

The ideal gas heat capacity (Cp,gas) is a fundamental property for modeling the temperature dependence of enthalpy and entropy.

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Temperature (K)	Gas Heat Capacity (Cp,gas) (J/mol·K)	Method	Reference
298.16	94.77	Adiabatic Calorimetry	Tabacik V., 1978[1]
353.16	110.58	Adiabatic Calorimetry	Tabacik V., 1978[1]
403.16	124.10	Adiabatic Calorimetry	Tabacik V., 1978[1]
453.16	136.36	Adiabatic Calorimetry	Tabacik V., 1978[1]

Experimental Protocols

The accurate determination of thermodynamic properties relies on precise and well-established experimental techniques. The methodologies outlined below are representative of those used to obtain the data presented in this guide.

Bomb Calorimetry for Enthalpy of Combustion

The standard enthalpy of combustion is determined using a bomb calorimeter, typically a static bomb calorimeter for liquid samples.

Methodology:

- Sample Preparation: A precise mass of high-purity **cyclopropylcarboxylic acid** is placed into a crucible within a high-pressure stainless steel vessel, known as the "bomb." A small amount of water (e.g., 1 cm³) is added to the bomb to ensure the final state of water from the combustion is liquid.[3]

- Pressurization: The bomb is sealed and pressurized with a large excess of pure oxygen, typically to around 30 atm.[3]

- Calorimeter Assembly: The bomb is submerged in a known mass of water in an insulated container (calorimeter). The entire assembly is allowed to reach thermal equilibrium.

- Ignition and Data Acquisition: The sample is ignited via an electrical fuse. The temperature of the water in the calorimeter is monitored with high precision (e.g., using a platinum

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resistance thermometer) as it rises due to the heat released by the combustion. The temperature is recorded until it reaches a maximum and begins to cool.

- Calculation: The heat capacity of the calorimeter system (Ccal) is predetermined by combusting a standard substance with a precisely known enthalpy of combustion, such as benzoic acid.[4] The total heat released (q) is calculated using the formula $q = C_{cal} * \Delta T$, where ΔT is the corrected temperature rise.

- Corrections: Corrections are applied for the heat of combustion of the fuse wire and for the formation of nitric acid from residual nitrogen in the bomb. The final value is converted to the standard enthalpy of combustion ($\Delta cH°$) in kJ/mol.

Adiabatic Calorimetry for Heat Capacity

Adiabatic calorimetry is a highly accurate method for measuring the heat capacity of liquids and solids as a function of temperature.[5]

Methodology:

- Sample Containment: A known mass of the liquid sample is sealed in a calorimetric vessel, which is equipped with a precision thermometer and an electrical heater.[5]

- Adiabatic Shielding: The vessel is placed inside an adiabatic shield or jacket. The temperature of this shield is controlled electronically to match the temperature of the sample vessel at all times.[6] This minimizes heat loss to the surroundings, creating a near-perfectly insulated system.

- Heating and Measurement: A precisely measured quantity of electrical energy (Q) is supplied to the heater in the sample vessel, causing a small increase in temperature (ΔT).

- Stepwise Measurement: The heat capacity (Cp) is calculated from the energy input and the resulting temperature rise ($C_p = Q / \Delta T$). This process is repeated in a stepwise manner over the desired temperature range to generate a heat capacity curve.[7]

Ebulliometric Method for Vapor Pressure and Enthalpy of Vaporization

Vapor pressure data, essential for calculating the enthalpy of vaporization, can be determined using ebulliometry or effusion methods. The data from Steele, et al. (2002) was determined using a specialized ebulliometric apparatus.
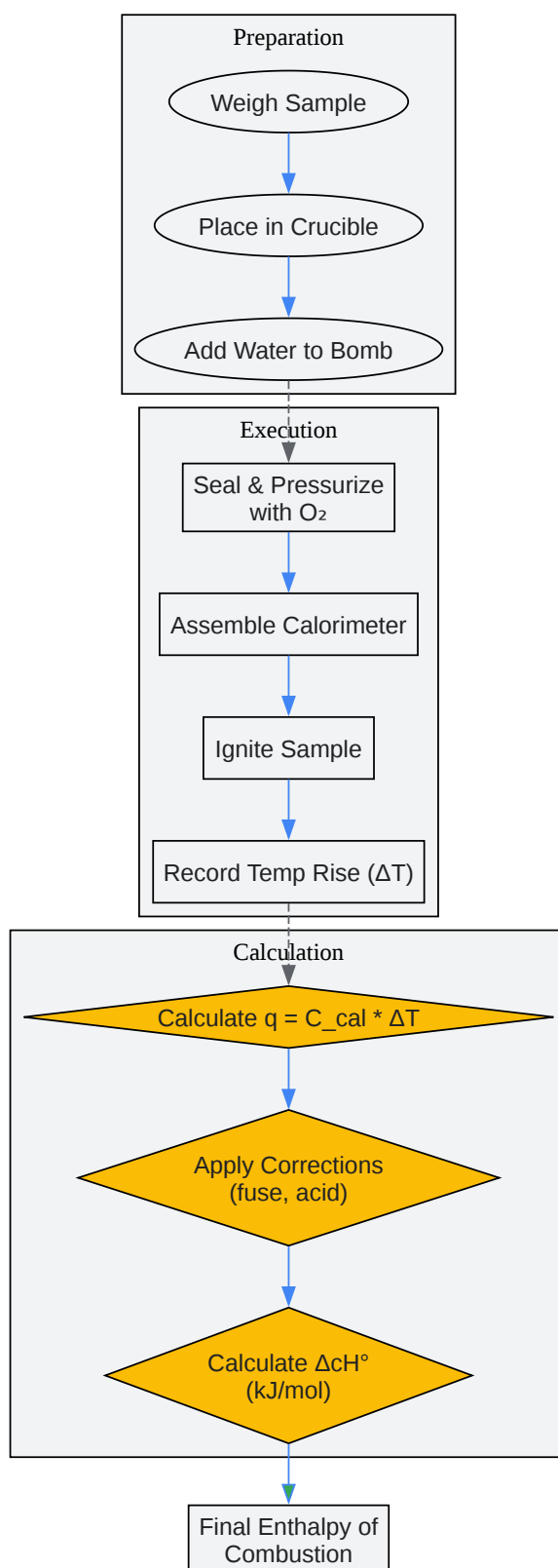
Methodology:

- Apparatus: An ebulliometer is used, where the liquid is brought to its boiling point under a controlled pressure.

- Equilibrium Measurement: The apparatus is designed to ensure that the boiling liquid, its vapor, and the condensing vapor are all in thermal equilibrium. The temperature of this equilibrium is measured with high accuracy at a specific, controlled pressure.

- Data Collection: By systematically varying the pressure of the inert gas above the sample, a series of boiling point temperatures corresponding to different pressures is recorded.

- Enthalpy of Vaporization Calculation: The enthalpy of vaporization ($\Delta vapH$) is derived from the vapor pressure data using the Clausius-Clapeyron equation: $\ln(P_2/P_1) = -(\Delta vapH / R) * (1/T_2 - 1/T_1)$ Plotting $\ln(P)$ versus $1/T$ yields a line with a slope of $-\Delta vapH/R$, from which the enthalpy of vaporization can be calculated.

Visualizations: Workflows and Relationships

Diagrams generated using Graphviz provide clear visual representations of experimental and logical processes.

Experimental Workflow for Bomb Calorimetry

Preparation

Weigh Sample

↓

Place in Crucible

↓

Add Water to Bomb

Execution

Seal & Pressurize with O_2

↓

Assemble Calorimeter

↓

Ignite Sample

↓

Record Temp Rise (ΔT)

Calculation

Calculate q = C_cal * ΔT

↓

Apply Corrections (fuse, acid)

↓

Calculate $\Delta cH°$ (kJ/mol)

↓

Final Enthalpy of Combustion

Caption: Workflow for determining the enthalpy of combustion.

Relationship Between Core Thermodynamic Properties
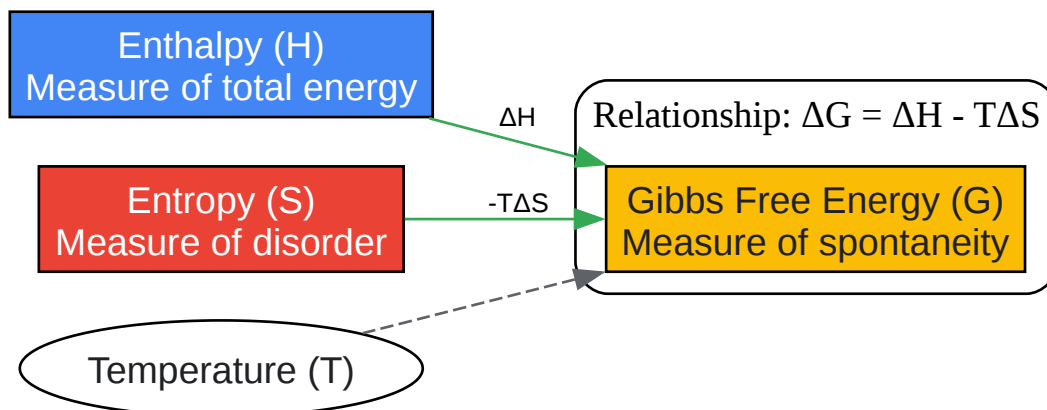
Caption: The fundamental relationship between Gibbs Free Energy, Enthalpy, and Entropy.

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